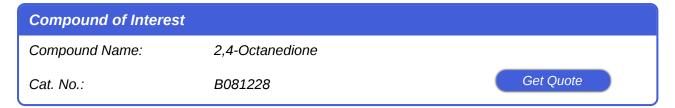


An In-depth Technical Guide to the Material Safety of 2,4-Octanedione

Author: BenchChem Technical Support Team. Date: December 2025



For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile of chemical compounds is paramount. This guide provides a comprehensive overview of the material safety data for **2,4-Octanedione** (CAS No. 14090-87-0), a diketone used in various chemical syntheses. The following sections detail its physical and chemical properties, hazard identification, safe handling protocols, and emergency procedures, presented in a format designed for clarity and rapid reference.

Section 1: Chemical and Physical Properties

A summary of the key physical and chemical properties of **2,4-Octanedione** is presented in the table below. This data is essential for understanding the compound's behavior under various laboratory conditions.



Property	Value	Reference
Molecular Formula	C8H14O2	[1][2]
Molecular Weight	142.20 g/mol	[1][3]
Appearance	Solid	[3]
Boiling Point	97-99 °C at 27 mmHg	[4]
Density	0.923 g/mL at 25 °C	[4]
Flash Point	71 °C (159 °F)	[4]
Refractive Index	1.4590	[4]
CAS Number	14090-87-0	[2][3]
Synonyms	Octane-2,4-dione, Valerylacetone	[1]

Section 2: Hazard Identification and Classification

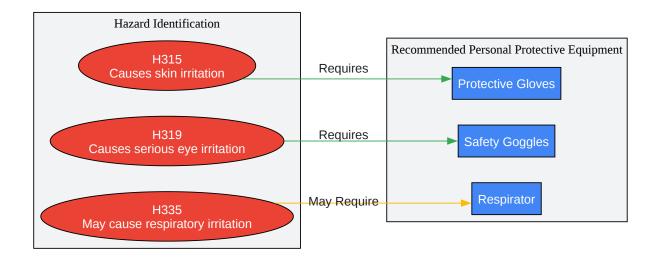
According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2,4-Octanedione** is classified as an irritant. The primary hazards are associated with skin, eye, and respiratory contact.[1]

GHS Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

The following diagram illustrates the logical flow of hazard identification and the corresponding precautionary measures.





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Hazard Identification and Recommended PPE

Section 3: Toxicological Information

Quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **2,4-Octanedione** are not readily available in the searched literature. However, data for the structurally related compound **2,4-Pentanedione** is provided below for reference. It is crucial to handle **2,4-Octanedione** with the assumption of similar or greater toxicity until specific data becomes available.

Toxicological Data for 2,4-Pentanedione (CAS No. 123-54-6):



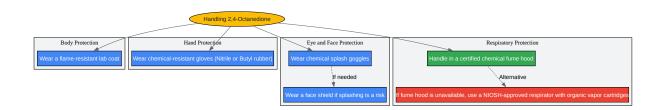
Route of Exposure	Species	Value	Reference
Oral LD50	Rat (male)	0.78 (0.66-0.91) ml/kg	[5]
Oral LD50	Rat (female)	0.59 (0.51-0.70) ml/kg	[5]
Dermal LD50	Rabbit (male)	1.41 (0.80-2.49) ml/kg	[5]
Dermal LD50	Rabbit (female)	0.81 (0.59-1.12) ml/kg	[5]
Inhalation LC50 (4h)	Rat	1224 (1063-1409) ppm	[5]

Section 4: Experimental Protocols for Safe Handling and Storage

Adherence to strict safety protocols is essential when working with **2,4-Octanedione**. The following sections outline the recommended procedures for handling, storage, and disposal.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following diagram details the necessary PPE for handling **2,4-Octanedione**.





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Personal Protective Equipment Workflow

Handling and Storage Procedures

Proper handling and storage are critical to prevent accidents and maintain the integrity of the compound.

- Handling: Use in a well-ventilated area, preferably within a chemical fume hood.[6] Ground
 and bond containers when transferring material to prevent static discharge.[7] Use nonsparking tools.[7] Avoid contact with skin, eyes, and clothing.[7] Do not breathe vapors or
 mists.
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place. Store away from heat, sparks, and open flames. The storage class is 11 Combustible Solids.[3]

Section 5: Emergency Procedures

In the event of an emergency, prompt and correct action is crucial. The following protocols for first aid, fire-fighting, and accidental release should be followed.

First Aid Measures

The following diagram outlines the appropriate first aid response to different types of exposure.



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First Aid Procedures for Exposure

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO2), water spray, or alcohol-resistant foam.[7]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: The compound is a combustible solid.[3] Vapors may form explosive mixtures with air.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Remove all sources of ignition.[7]
 Ensure adequate ventilation. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent the product from entering drains.
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[7] Use spark-proof tools.[7]

Section 6: Disposal Considerations

Chemical waste must be disposed of in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

This technical guide is intended to provide comprehensive safety information for **2,4-Octanedione** to be used by trained professionals. It is imperative to always consult the most current Safety Data Sheet (SDS) from the supplier before handling any chemical and to conduct a thorough risk assessment for any new experimental procedure.



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